

# "Bis-PEG1-acid" safety data sheet (SDS) information

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## Compound of Interest

Compound Name: *Bis-PEG1-acid*

Cat. No.: *B1667456*

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## A-Technical-Guide-to-the-Safety-of-Bis-PEG1-acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data available for **Bis-PEG1-acid** (CAS No: 5961-83-1), also known as 3,6-Dioxaheptanoic acid. It is intended to inform researchers and professionals in drug development about the potential hazards, handling procedures, and emergency responses associated with this compound.

## Chemical Identification and Physical Properties

**Bis-PEG1-acid** is a hydrophilic polyethylene glycol (PEG) derivative that contains two terminal carboxylic acid groups.<sup>[1][2]</sup> These terminal groups can react with primary amines to form stable amide bonds, making it a useful crosslinker in bioconjugation and drug delivery applications.<sup>[1][3][4]</sup> The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous solutions.<sup>[1][2]</sup>

Identifier	Value
Product Name	Bis-PEG1-acid
Synonym	3,6-Dioxaheptanoic acid
CAS Number	5961-83-1
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>5</sub> <a href="#">[5]</a>
Molecular Weight	162.14 g/mol <a href="#">[5]</a>

A summary of key identifiers and physical properties for **Bis-PEG1-acid**.

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Bis-PEG1-acid** is classified as a corrosive substance.[\[6\]](#)

- GHS Classification: Skin Corrosion/Irritation, Category 1B; Serious Eye Damage/Eye Irritation, Category 1.[\[6\]](#)
- Signal Word: Danger.[\[6\]](#)
- Hazard Statements:
  - H314: Causes severe skin burns and eye damage.[\[6\]](#)
  - H318: Causes serious eye damage.[\[6\]](#)

The primary hazard associated with this chemical is its corrosive nature, which can cause irreversible damage to the skin and eyes upon contact.[\[6\]](#) It is not classified as acutely toxic, a respiratory or skin sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.[\[6\]](#)

GHS Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[6]

GHS classification and corresponding hazard statements for **Bis-PEG1-acid**.

## Experimental Protocols: Hazard Assessment

Standard hazard assessments for chemicals like **Bis-PEG1-acid** follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Methodology for Skin Corrosion/Irritation Assessment (Based on OECD Guideline 431):

- Test System: Reconstituted human epidermis (RhE) models are typically used.
- Procedure: The test chemical is applied topically to the tissue surface.
- Exposure Time: Tissues are exposed to the chemical for specific durations (e.g., 3 minutes, 1 hour).
- Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured, often using an MTT assay.
- Classification: The chemical is classified based on the reduction in tissue viability. A substance is considered corrosive if it causes a significant decrease in viability within a short exposure time.

Methodology for Eye Damage/Irritation Assessment (Based on OECD Guideline 437):

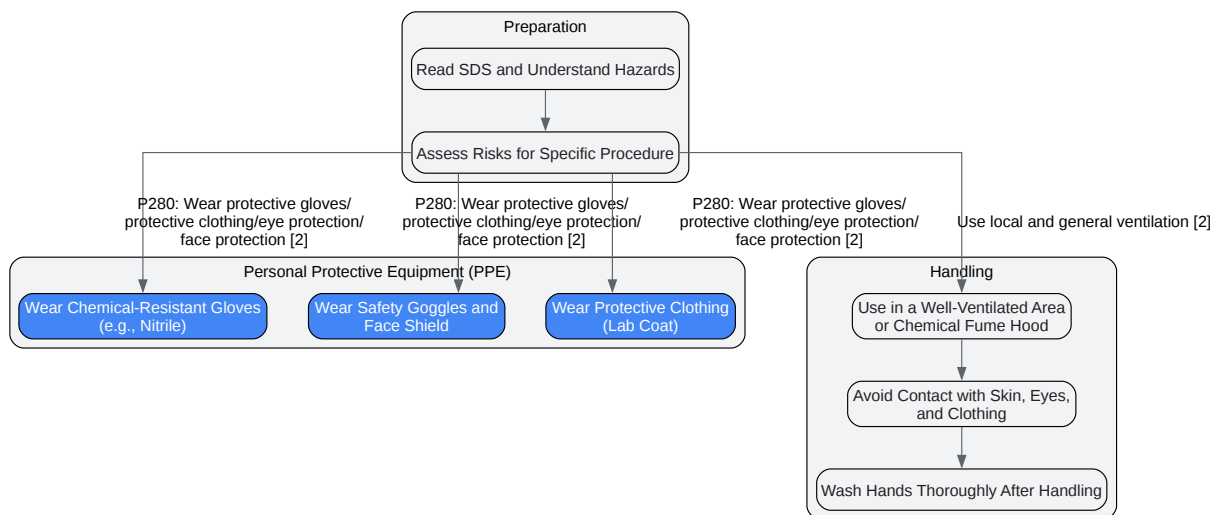
- Test System: Bovine Corneal Opacity and Permeability (BCOP) test or other validated in vitro methods.
- Procedure: The test chemical is applied to the isolated bovine cornea.

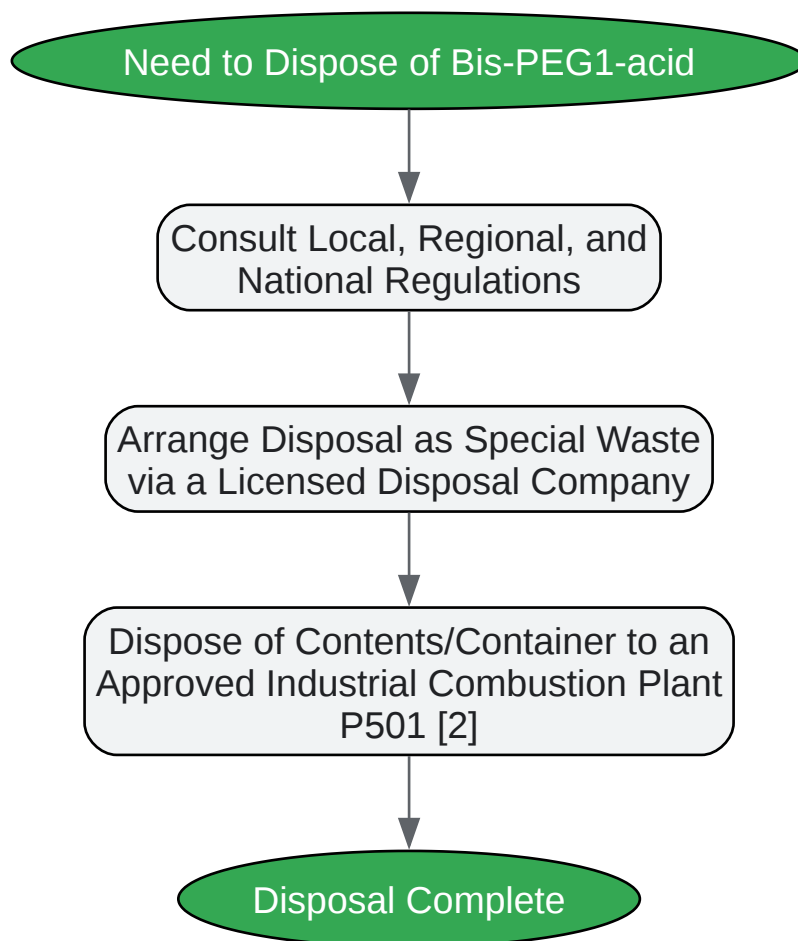
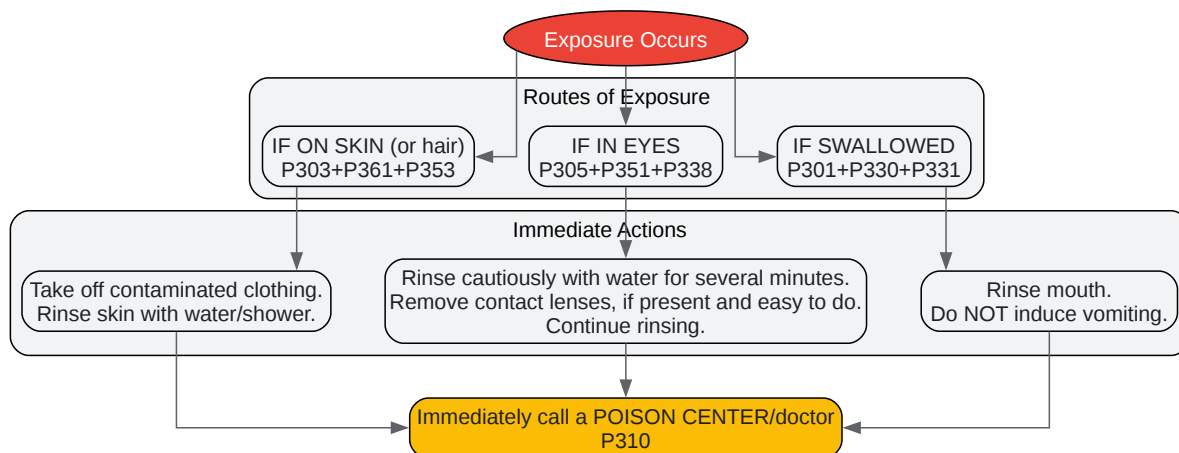
- Endpoints: Corneal opacity (light scattering) and permeability (measured by fluorescein leakage) are assessed after a defined exposure period.
- Classification: The in vitro score is calculated based on opacity and permeability values. Scores exceeding a certain threshold lead to a classification of "serious eye damage."

## Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are critical to prevent exposure and ensure chemical integrity.

Workflow for Safe Handling and PPE Selection





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